

Application Notes: 11-Amino-1-undecanethiol in Nanoparticle Functionalization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Amino-1-undecanethiol

Cat. No.: B1244797

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11-Amino-1-undecanethiol is a versatile bifunctional molecule extensively utilized in the functionalization of nanoparticles, particularly gold nanoparticles (AuNPs). Its utility stems from the presence of a terminal thiol (-SH) group, which forms a strong covalent bond with gold surfaces, and a terminal amino (-NH₂) group, which serves as a reactive site for further chemical modifications.[1] This dual functionality makes it an ideal linker for a variety of biomedical and research applications.

Key Applications:

- Biosensors:** The primary amino group on the surface of **11-Amino-1-undecanethiol**-functionalized nanoparticles provides a convenient attachment point for biorecognition molecules such as antibodies, enzymes, or nucleic acids.[1][2] This enables the development of highly sensitive and specific biosensors for the detection of various biomolecules.[1] The self-assembled monolayers (SAMs) created by this molecule on gold electrodes can be used as model systems to study electron transfer and molecular recognition phenomena.[1][3]
- Drug Delivery:** Nanoparticles functionalized with **11-Amino-1-undecanethiol** can be used as carriers for drug delivery. Therapeutic agents can be conjugated to the amino groups on the nanoparticle surface.[1][4] This approach can enhance the delivery of drugs across cellular membranes.[1] The functionalized nanoparticles can be designed to target specific cells or tissues, thereby increasing the efficacy of the drug and reducing systemic side effects.[5]

- **Gene Delivery:** The cationic nature of the amino group at physiological pH allows for the electrostatic interaction with negatively charged DNA or RNA.[6][7] This property is harnessed in gene delivery systems where the functionalized nanoparticles can bind to genetic material and facilitate its transfection into cells.[6]
- **Antimicrobial Applications:** **11-Amino-1-undecanethiol** has been shown to interact with bacterial membranes, potentially leading to membrane disruption and bactericidal effects.[1] This makes it a candidate for the development of antimicrobial coatings on surfaces or for incorporation into antimicrobial formulations.
- **Surface Modification:** The formation of self-assembled monolayers (SAMs) of **11-Amino-1-undecanethiol** on gold surfaces allows for the precise control of surface properties.[1][8] These SAMs can be used to create surfaces with specific chemical functionalities, which is valuable in a wide range of fields from materials science to biomedical engineering.[1]

Quantitative Data Summary

The following table summarizes key quantitative parameters from a study on the preparation of **11-Amino-1-undecanethiol** modified gold nanoparticles for gene delivery.

Parameter	Value	Reference
Concentration of HAuCl ₄	2.40 mM	[6]
Concentration of 11-Amino-1-undecanethiol	3.65 mM	[6]
Concentration of NaBH ₄	5.28 μM	[6]
HAuCl ₄ to thiol molar ratio	Approximately 1:1.5	[6]

Experimental Protocols

Protocol 1: Preparation of 11-Amino-1-undecanethiol Functionalized Gold Nanoparticles

This protocol describes the synthesis of cationic gold nanoparticles modified with **11-Amino-1-undecanethiol** via the reduction of HAuCl₄ in the presence of the thiol.[6]

Materials:

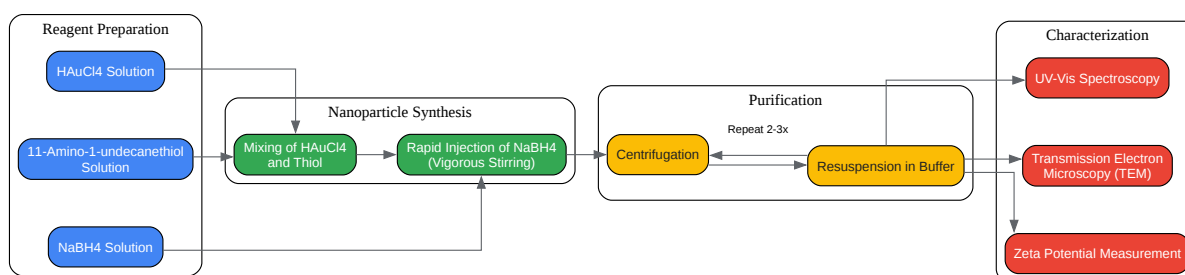
- Hydrogen tetrachloroaurate(III) (HAuCl₄)
- **11-Amino-1-undecanethiol** hydrochloride
- Sodium borohydride (NaBH₄)
- Ultrapure water
- Ethanol

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 2.40 mM aqueous solution of HAuCl₄.
 - Prepare a 3.65 mM aqueous solution of **11-Amino-1-undecanethiol**.
 - Prepare a fresh 5.28 μM aqueous solution of NaBH₄ immediately before use.
- Nanoparticle Synthesis:
 - In a clean glass vial, mix the HAuCl₄ solution and the **11-Amino-1-undecanethiol** solution.
 - While vigorously stirring the mixture, rapidly inject the freshly prepared NaBH₄ solution.
 - Continue stirring the reaction mixture for at least 3 hours at room temperature, protected from light.
- Purification:
 - The resulting nanoparticle suspension can be purified by centrifugation to remove excess reagents. The centrifugation speed and time will depend on the size of the nanoparticles formed.

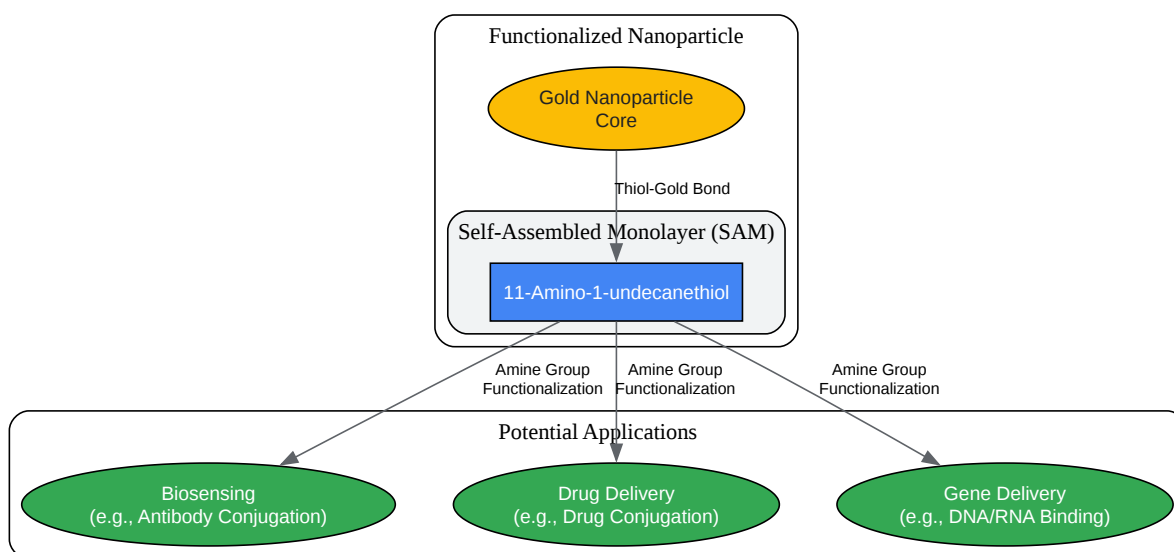
- After centrifugation, carefully remove the supernatant and resuspend the nanoparticle pellet in a suitable buffer, such as phosphate-buffered saline (PBS) at pH 7.4.
- Repeat the centrifugation and resuspension steps at least two more times.
- Characterization:
 - The formation and size of the gold nanoparticles can be confirmed using UV-Vis spectroscopy by observing the surface plasmon resonance peak.
 - The size and morphology of the functionalized nanoparticles can be further characterized by Transmission Electron Microscopy (TEM).
 - The surface charge of the nanoparticles can be determined using a Zetasizer to confirm the presence of the cationic amino groups.

Visualizations



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Caption: Workflow for the synthesis and characterization of **11-Amino-1-undecanethiol** functionalized gold nanoparticles.



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Caption: Logical relationship of the components of a functionalized nanoparticle and its applications.

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- To cite this document: BenchChem. [Application Notes: 11-Amino-1-undecanethiol in Nanoparticle Functionalization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244797#11-amino-1-undecanethiol-applications-in-nanoparticle-functionalization]

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